# Application Note: Processing Protocols for (4-(tert-Butyl)phenyl)diphenylsulfonium Bromide Resists

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *(4-(tert-Butyl)phenyl)diphenylsulfonium bromide* |
| *CAS No.:* | *258872-06-9* |
| *Cat. No.:* | *B8248803* |

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## Executive Summary & Material Insight

Material Class: Sulfonium Salt Photoacid Generator (PAG) / Molecular Glass Component.[1] Primary Application: High-resolution E-beam and EUV lithography (sub-50 nm patterning). Mechanism: Upon exposure to high-energy radiation (E-beam/EUV), the sulfonium cation undergoes homolytic or heterolytic cleavage, generating a Brønsted acid (HBr in this specific salt case, or a superacid if anion-exchanged). This acid catalyzes the deprotection of acid-labile groups (e.g., t-Boc, acetals) in the resist matrix, altering solubility.

## Critical Formulation Context

Unlike traditional polymeric resists (e.g., PMMA), resists based on this salt are often "Molecular Glasses"—small, discrete molecules that form amorphous films without polymer chain entanglement.[2] This results in:

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- Lower Line Edge Roughness (LER): Due to smaller molecular pixel size.[2]
- Higher Sensitivity: Efficient acid diffusion.
- Processing Fragility: Requires precise thermal management to prevent crystallization.

# Resist Formulation Strategy

Before coating, the solid bromide salt must be formulated into a coatable "resist ink."

## Solvent Selection

The bromide salt is ionic and polar. Standard non-polar solvents may cause precipitation.

- Primary Solvent:Propylene Glycol Methyl Ether Acetate (PGMEA).[3][4] Industry standard; good balance of polarity and evaporation rate.
- Alternative:Ethyl Lactate or Acetonitrile (if higher polarity is needed for pure salt films).
- Concentration:
  - As an Additive (in Polymer Matrix): 2–5 wt% relative to polymer.
  - As a Molecular Glass (Pure/Main Component): 3–5 wt% solids in solution (for thin films ~40–50 nm).

Protocol:

- Dissolve **(4-(tert-Butyl)phenyl)diphenylsulfonium bromide** in PGMEA.
- Stir magnetically for 3 hours at room temperature.
- Filtration (Crucial): Pass solution through a 0.2 μm PTFE syringe filter to remove undissolved aggregates that cause striations.

# Spin Coating Protocol

Objective: Achieve a defect-free, amorphous film of uniform thickness (Target: 40–60 nm).

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## The Physics of Film Formation

For molecular glass resists, viscosity is significantly lower than polymer resists. The film thickness (

) generally follows the relationship:

Where

is the angular velocity (RPM).

## Step-by-Step Procedure

- Substrate Prep: Silicon wafer (or Si3N4 membrane). Clean with Acetone/IPA.
- Surface Priming: Apply HMDS (Hexamethyldisilazane) vapor prime or spin-coat to hydrophobize the surface. Note: Sulfonium salts adhere poorly to native oxide.
- Dispense: Static dispense. Apply 0.5 mL of solution to the center of the wafer.
- Spin Cycle (Standard):
  - Step 1 (Spread): 500 RPM / 5 sec / Ramp 500 RPM/s. (Spreads fluid to edge).
  - Step 2 (Cast):2000 – 3000 RPM / 30–45 sec / Ramp 2000 RPM/s. (Sets thickness).
  - Step 3 (Dry): Optional high-speed spin (4000 RPM / 10 sec) to drive off edge bead.

## Quantitative Reference: Spin Speed vs. Thickness

Based on 3 wt% solids in PGMEA (Molecular Glass Formulation)

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| Spin Speed (RPM) | Estimated Thickness (nm) | Uniformity (1σ) | Notes |
|---|---|---|---|
| 1500 | 65 - 75 | < 2.0 nm | Risk of "orange peel" defects |
| 2200 | 45 - 50 | < 1.0 nm | Optimal for E-beam |
| 3000 | 35 - 40 | < 0.5 nm | Rapid solvent evaporation |
| 4000 | 25 - 30 | < 0.5 nm | High risk of crystallization |

# Pre-Bake (Post-Application Bake - PAB) Conditions

Objective: Remove casting solvent (PGMEA) without thermally triggering acid generation (Thermal Acid Generation - TAG) or crystallizing the molecular glass.

## Thermodynamic Constraints

- Solvent Boiling Point (PGMEA): 146°C.
- PAG Thermal Decomposition: Generally >200°C for sulfonium salts.
- Glass Transition (Tg): Molecular glasses often have low Tg (60–90°C). Baking too high/long can cause the amorphous film to crystallize (devitrify), destroying lithographic contrast.

## Optimized PAB Protocol

- Temperature:100°C ± 2°C
- Time:180 seconds (3 minutes)
- Method: Contact Hotplate (Proximity baking is less effective for solvent removal in thin molecular films).

Why 100°C? This temperature is sufficient to drive out PGMEA (via diffusion) but remains below the thermal deprotection threshold of common acid-labile groups (like t-Boc, which

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deprotects ~130-150°C).

Validation Step: After PAB, inspect the wafer under an optical microscope (Darkfield).

- Clear surface: Good amorphous film.
- Star-like defects: Crystallization occurred. Reduce PAB temp to 90°C.

# Process Visualization (Workflow)




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Figure 1: Optimized lithographic workflow for **(4-(tert-Butyl)phenyl)diphenylsulfonium bromide** resists.

# Troubleshooting & Quality Control

| Defect | Probable Cause | Corrective Action |
|---|---|---|
| Comets / Streaks | Particulate contamination | Filter solution (0.2 µm PTFE); Clean substrate thoroughly. |
| Pinholes | Air bubbles during dispense | Let solution sit for 1 hr before coating; Use dynamic dispense (500 RPM). |
| Crystallization | PAB Temp > Tg of resist | Reduce PAB to 90°C; Reduce PAB time to 60s. |
| Poor Adhesion | Hydrophilic surface | Re-apply HMDS; Dehydrate bake wafer at 150°C prior to coating. |

# References

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